

# Triallylamine: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: **Triallylamine**

Cat. No.: **B089441**

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## Introduction

**Triallylamine** is a versatile tertiary amine with the chemical formula C9H15N.[\[1\]](#)[\[2\]](#)[\[3\]](#) Its unique structure, featuring a central nitrogen atom bonded to three allyl groups, imparts a combination of nucleophilic and olefinic properties, making it a valuable building block in a wide array of chemical transformations. This guide provides an in-depth overview of **triallylamine**, including its fundamental properties, synthesis, and key applications in research and development, with a particular focus on its role in polymerization and as a precursor to complex organic molecules.

## Core Properties of Triallylamine

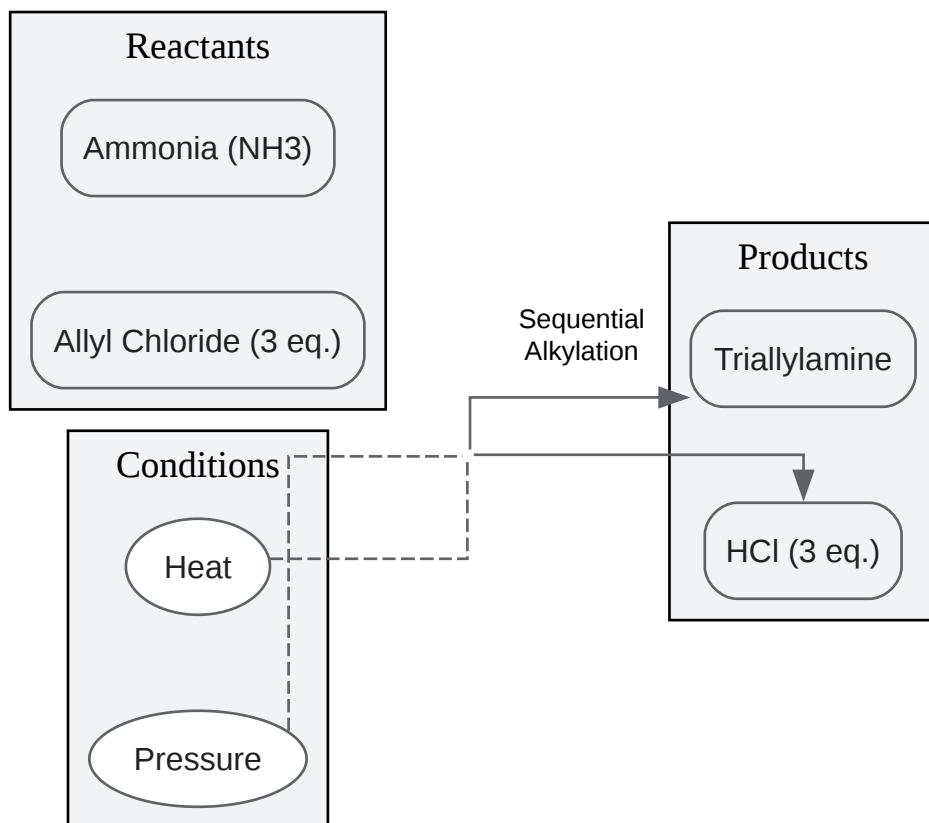
**Triallylamine** is a colorless to pale yellow liquid with a characteristic fish-like or amine-like odor.[\[2\]](#)[\[4\]](#) A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	References
Molecular Formula	C <sub>9</sub> H <sub>15</sub> N	[1][2][3]
Molecular Weight	137.22 g/mol	[2][3][4]
Appearance	Colorless to pale yellow liquid	[1][4]
Odor	Fish-like, amine-like	[2][4]
Density	0.809 g/cm <sup>3</sup> at 20 °C	[1]
Boiling Point	155-156 °C	
Melting Point	-70 °C	[3]
Flash Point	30.6 °C	[3]
Solubility in Water	Slightly soluble	
Solubility in Organic Solvents	Soluble in ethanol, diethyl ether, acetone, and benzene	
CAS Number	102-70-5	[3]

## Synthesis of Triallylamine

The primary industrial synthesis of **triallylamine** involves the reaction of allyl chloride with ammonia under elevated temperature and pressure.[1] This reaction typically produces a mixture of monoallylamine, diallylamine, and **triallylamine**, which are then separated by distillation. The formation of **triallylamine** is the result of the sequential alkylation of the ammonia nitrogen atom by three molecules of allyl chloride.

A general representation of the synthesis is as follows:



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Caption: Synthesis of **Triallylamine** from Ammonia and Allyl Chloride.

## Experimental Protocol: Synthesis of Allylamines

While a detailed, step-by-step protocol for the selective synthesis of **triallylamine** is not readily available in the public domain, a general procedure for the synthesis of a mixture of allylamines from allyl chloride and ammonia in a pipe reactor has been described.<sup>[5]</sup> This industrial process involves reacting allyl chloride with an aqueous solution of ammonia in the presence of a catalyst.

Materials:

- Allyl chloride
- Aqueous ammonia

- Catalyst (e.g., cuprous chloride)[6]
- Solvent (e.g., methanol, water)

General Procedure:

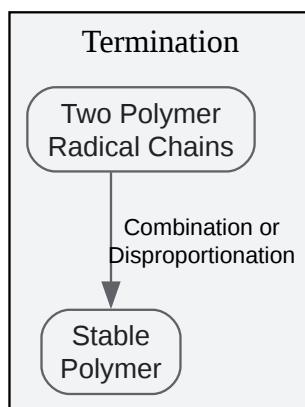
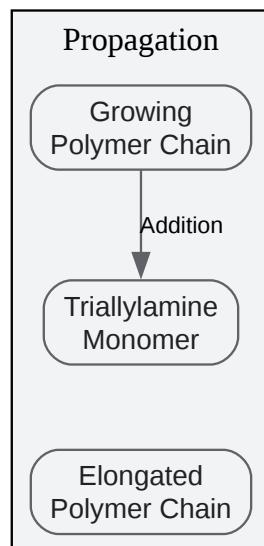
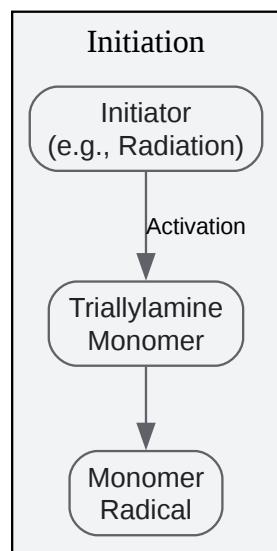
- A mixture of the catalyst, solvent, and aqueous ammonia is prepared and blended evenly.[5]
- This mixture and allyl chloride are pumped into a pipe reactor at a controlled rate.[5]
- The ammonolysis reaction is carried out at a temperature of 40-80°C and a pressure of approximately 3.0 MPa for a residence time of 5-20 minutes.[5]
- The resulting product stream contains a mixture of monoallylamine, diallylamine, and **triallylamine**, along with unreacted starting materials and byproducts.[5]
- Sodium hydroxide solution is added to the reaction mixture to neutralize the ammonium chloride formed.[5]
- The product mixture is then subjected to rectification to separate the different allylamines. Fractions are collected at their respective boiling points.[5]

## Applications in Research and Development

**Triallylamine**'s trifunctional nature makes it a valuable monomer and intermediate in various applications, including polymer chemistry and the synthesis of fine chemicals and pharmaceuticals.

## Polymer Chemistry

**Triallylamine** can undergo polymerization through its allyl groups, although it is known to be challenging via conventional free-radical methods due to degradative chain transfer.[7] However, under specific conditions, such as using ionizing radiation, polymerization can be achieved.[8] The resulting polymers have applications in areas such as ion-exchange resins and as crosslinking agents for superabsorbent polymers.



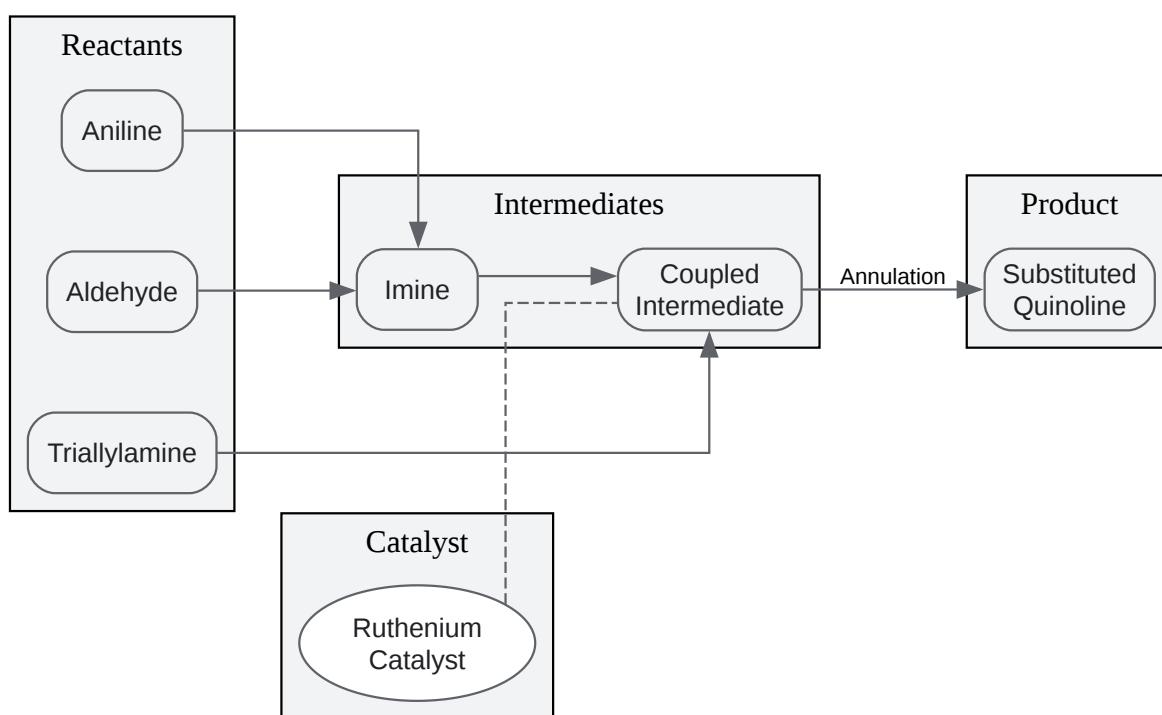
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Caption: General Scheme of **Triallylamine** Polymerization.

## Organic Synthesis

**Triallylamine** serves as a precursor in various organic transformations, leveraging the reactivity of both the tertiary amine and the allyl groups.

**Triallylamine** can be employed in ruthenium-catalyzed reactions with anilines and aldehydes to synthesize substituted quinolines.<sup>[9]</sup> This three-component reaction provides an efficient route to this important class of heterocyclic compounds, which are prevalent in many biologically active molecules. The reaction is believed to proceed through the initial formation of an imine from the aniline and aldehyde, followed by a deaminative coupling and annulation with **triallylamine**.<sup>[9]</sup>



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Caption: Ruthenium-Catalyzed Synthesis of Quinolines using **Triallylamine**.

The allyl groups of **triallylamine** can undergo hydrozirconation with reagents like Schwartz's reagent (zirconocene hydrochloride), followed by transmetalation.<sup>[3][10]</sup> This sequence

generates organozinc or other organometallic species that can then be used in subsequent carbon-carbon bond-forming reactions, such as additions to imines to form allylic amines.

## Safety and Handling

**Triallylamine** is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated area.<sup>[11]</sup> It is also corrosive and can cause severe skin and eye irritation.<sup>[12]</sup> Users should consult the Safety Data Sheet (SDS) for detailed information on handling, storage, and personal protective equipment.

## Conclusion

**Triallylamine** is a valuable and versatile chemical intermediate with significant applications in polymer science and organic synthesis. Its unique combination of a tertiary amine and three reactive allyl groups provides a platform for the construction of a diverse range of molecular architectures. For researchers and professionals in drug development and materials science, a thorough understanding of the properties and reactivity of **triallylamine** is essential for leveraging its full potential in the creation of novel and functional molecules.

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